

A Comparative Guide to the Recovery of Carbosulfan in Fortified Water Samples

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methodologies for the determination of **carbosulfan** in fortified water samples. The following sections detail the performance of various techniques, supported by experimental data, to assist researchers in selecting the most appropriate method for their specific needs.

Performance Comparison of Analytical Methods

The recovery of **carbosulfan** from fortified water samples has been successfully demonstrated using several analytical techniques. Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are the most prevalent methods, each with various detectors offering different levels of sensitivity and selectivity. Spectrophotometric methods have also been reported. The choice of method often depends on the required limit of detection, the complexity of the sample matrix, and the availability of instrumentation.

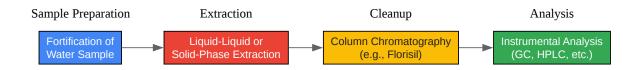
A summary of the performance of different analytical methods for **carbosulfan** recovery in water is presented in the table below.



Analytical Method	Fortification Level	Recovery (%)	Limit of Detection (LOD)	Limit of Quantificati on (LOQ)	Reference
GC-NPD	0.01 ppm	Good	-	-	[1]
GC-ECD	0.1, 0.5, 1.0, 1.5 μg/g	94.93 - 102.67	0.1 ng	0.002 μg	[2]
HPLC-UV	0.05, 0.1, 0.5 ppm	85.52 - 88.94 (in soil)	-	-	[3]
Spectrophoto metry	1 - 12 μg/ml	98 - 99	-	-	[4]
GC-MS	-	>70% (in various tissues)	0.005 mg/kg	0.05 mg/kg	[5]
LC-MS/MS	-	-	Low ng/L	-	[6]
MEKC-UV	10.0 - 100.0 μΜ	95.5 ± 1.4% (for carbofuran)	4.0 μΜ	-	[7]

Experimental Workflow

The general workflow for the analysis of **carbosulfan** in fortified water samples involves sample preparation, extraction of the analyte, cleanup of the extract, and finally, instrumental analysis. A visual representation of this process is provided below.



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